An In-depth Technical Guide to 1-Mercapto-2-propanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Mercapto-2-propanol*
CAS No.:	*1068-47-9*
Cat. No.:	*B090344*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols related to **1-Mercapto-2-propanol**. This compound is a valuable synthetic intermediate in various fields of research and development.[1]

Core Chemical and Physical Properties

1-Mercapto-2-propanol, also known as 1-sulfanylpropan-2-ol, is a simple mercaptan compound with the chemical formula C3H8OS.[1][2] Its key quantitative data are summarized below for ease of reference.

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Property	Value
Molecular Formula	C3H8OS[1][3]
Molecular Weight	92.16 g/mol [1][3]
CAS Number	1068-47-9[3]
Density	1.048 g/mL at 25 °C
Boiling Point	58-60 °C at 17 mmHg
Flash Point	63 °C (145.4 °F) - closed cup
Refractive Index	n20/D 1.486
SMILES	CC(O)CS
InChI Key	FETFXNFGOYOOSP-UHFFFAOYSA-N[2]

Applications in Research and Development

1-Mercapto-2-propanol is utilized in several advanced applications:

- Self-Assembled Monolayers (SAMs): It can be used to form self-assembled monolayers on gold surfaces, which have potential uses in electrochemical applications.[4] The thiol group has a strong affinity for gold, facilitating the spontaneous formation of an ordered molecular layer.
- Polymer Chemistry: It acts as a chain transferring agent in polymerization reactions, enabling the synthesis of polymers with low molecular weight and short chain lengths.
- Chiral Chemistry: Due to its chiral center, it can be used as a chiral agent in the chemical analysis and separation of enantiomers.
- Synthetic Intermediate: As a simple mercapto compound, it serves as a useful intermediate in the synthesis of more complex molecules.[1]

Experimental Protocol: Formation of Self-Assembled Monolayers (SAMs) on Gold Substrates

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This protocol details the methodology for the preparation of a **1-Mercapto-2-propanol** self-assembled monolayer on a gold surface. The procedure is adapted from standard protocols for alkanethiol SAMs.

Materials and Equipment:

- **1-Mercapto-2-propanol**
- Gold-coated substrates (e.g., glass slides or silicon wafers)
- 200 proof ethanol (absolute)
- Clean, sealable glass containers
- Tweezers
- Dry nitrogen gas source
- Sonicator

Procedure:

- Substrate Cleaning:
  - Thoroughly clean the gold substrates by sonicating them in absolute ethanol for 5-10 minutes to remove organic contaminants.
  - Dry the substrates under a stream of dry nitrogen gas.
- Preparation of Thiol Solution:
  - In a clean glass container, prepare a 1 mM solution of **1-Mercapto-2-propanol** in absolute ethanol. Ensure the container is well-sealed to minimize oxidation.
- Self-Assembly Process:
  - Immerse the clean, dry gold substrates into the thiol solution using tweezers. Handle the substrates carefully to avoid contamination.

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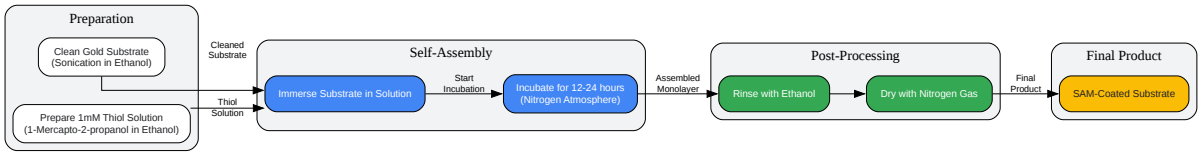
- To minimize oxygen exposure, which can affect monolayer quality, reduce the headspace in the container and backfill with dry nitrogen gas.
- Seal the container tightly and allow the self-assembly to proceed for 12 to 24 hours at room temperature. Longer incubation times generally lead to more ordered and well-packed monolayers.

- Rinsing and Drying:
  - After the incubation period, carefully remove the substrates from the solution with tweezers.
  - Rinse the substrates thoroughly with fresh absolute ethanol to remove any non-chemisorbed molecules.
  - Dry the substrates again with a gentle stream of dry nitrogen gas.
- Storage:
  - Store the prepared SAM-coated substrates in a clean, dry environment, such as a desiccator or a petri dish backfilled with nitrogen, to prevent contamination and degradation of the monolayer.

Visualizations

The following diagram illustrates the experimental workflow for the formation of a self-assembled monolayer of **1-Mercapto-2-propanol** on a gold substrate.



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Caption: Workflow for Self-Assembled Monolayer (SAM) Formation.

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References

- 1. scbt.com [scbt.com]
- 2. 1-Mercapto-2-propanol | C3H8OS | CID 102545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Mercapto-2-propanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090344/docs#an-in-depth-technical-guide-to-1-mercapto-2-propanol]

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